

Safeguarding Your Research: A Comprehensive Guide to Handling 2,3,5-Trichlorophenol

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Compound of Interest

Compound Name: 2,3,5-Trichlorophenol

Cat. No.: B165520

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Essential safety protocols and logistical plans for the laboratory use of **2,3,5-Trichlorophenol**, ensuring the protection of researchers and the integrity of drug development processes.

For laboratory professionals engaged in scientific research and drug development, the safe handling of hazardous materials is paramount. This guide provides crucial, immediate safety and logistical information for **2,3,5-Trichlorophenol**, a compound that requires careful management due to its potential health risks. Adherence to these procedures is vital for a secure research environment.

Health Hazard Information

2,3,5-Trichlorophenol is a compound that can pose significant health risks upon exposure. It is harmful if swallowed and can cause skin, eye, and respiratory irritation.^{[1][2]} Symptoms of exposure may include redness, edema, and burns to the skin.^{[1][3]} Eye contact can lead to irritation and corneal injury.^{[1][3]} Inhalation may irritate the mucous membranes and respiratory tract.^[3] Chronic exposure could potentially lead to digestive issues, nervous system disorders, and damage to the liver and kidneys.^{[1][3]}

Operational Plan for Safe Handling

A systematic approach is essential when working with **2,3,5-Trichlorophenol**. The following step-by-step operational plan outlines the procedures for handling, storage, and disposal.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood with good local exhaust ventilation.[1][4]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4][5]
- Before commencing work, verify that all necessary Personal Protective Equipment (PPE) is available and in good condition.

2. Personal Protective Equipment (PPE):

- Respiratory Protection: For weighing and diluting the neat chemical, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended.[1] A full-face respirator can provide both eye and respiratory protection.[1] For general handling, a dust mask (type N95 or equivalent) should be used.[6]
- Hand Protection: Wear protective gloves.[1][7] Specific glove material recommendations should be obtained from the safety equipment supplier.[4][8]
- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[1][6][7]
- Skin and Body Protection: Wear a lab coat or protective work clothing.[4][8] For handling larger quantities or in situations with a higher risk of spillage, Tyvek-type disposable protective clothing or sleeves taped to gloves should be worn.[1][3]

3. Handling Procedures:

- Avoid the formation of dust and aerosols.[5][9]
- Do not eat, drink, or smoke in the area where **2,3,5-Trichlorophenol** is handled.[4][7]
- Wash hands thoroughly after handling the chemical.[4][5]

4. Storage:

- Store in a cool, refrigerated, and dry place, protected from moisture.[3]

- Keep containers tightly closed in a well-ventilated area.[9]
- Store away from incompatible materials such as acid chlorides, acid anhydrides, and oxidizing agents.[3]
- The storage area should not have drain or sewer access.[1][7]

5. Spill Response:

- In case of a small spill, first, remove all sources of ignition.[3]
- Dampen the solid spill material with 60-70% ethanol to prevent dusting.[1][3]
- Carefully transfer the dampened material into a suitable, covered container for disposal.[3][7]
- Use absorbent paper dampened with 60-70% ethanol to clean up any remaining material.[1][3]
- Seal all contaminated materials, including clothing, in a vapor-tight plastic bag for disposal.[3]
- Wash the contaminated area with 60-70% ethanol followed by a soap and water solution.[3]
- For larger spills, evacuate the area and follow emergency procedures.[4]

6. Disposal:

- Dispose of **2,3,5-Trichlorophenol** and any contaminated materials as hazardous waste.[4][5]
- Follow all local, regional, and national regulations for hazardous waste disposal.[5][7]

First Aid Measures

Immediate action is critical in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, removing contact lenses if present and easy to do.[2][3] Seek immediate medical attention.

[\[3\]](#)[\[4\]](#)

- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with soap and plenty of water.[\[3\]](#)[\[4\]](#)[\[10\]](#) Seek medical attention even if no symptoms are immediately apparent.[\[3\]](#)
- Inhalation: Move the person to fresh air.[\[9\]](#)[\[10\]](#) If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[\[10\]](#)
- Ingestion: Rinse the mouth with water.[\[7\]](#)[\[9\]](#) Do not induce vomiting.[\[9\]](#) Seek immediate medical attention.[\[2\]](#)[\[10\]](#)

Quantitative Data Summary

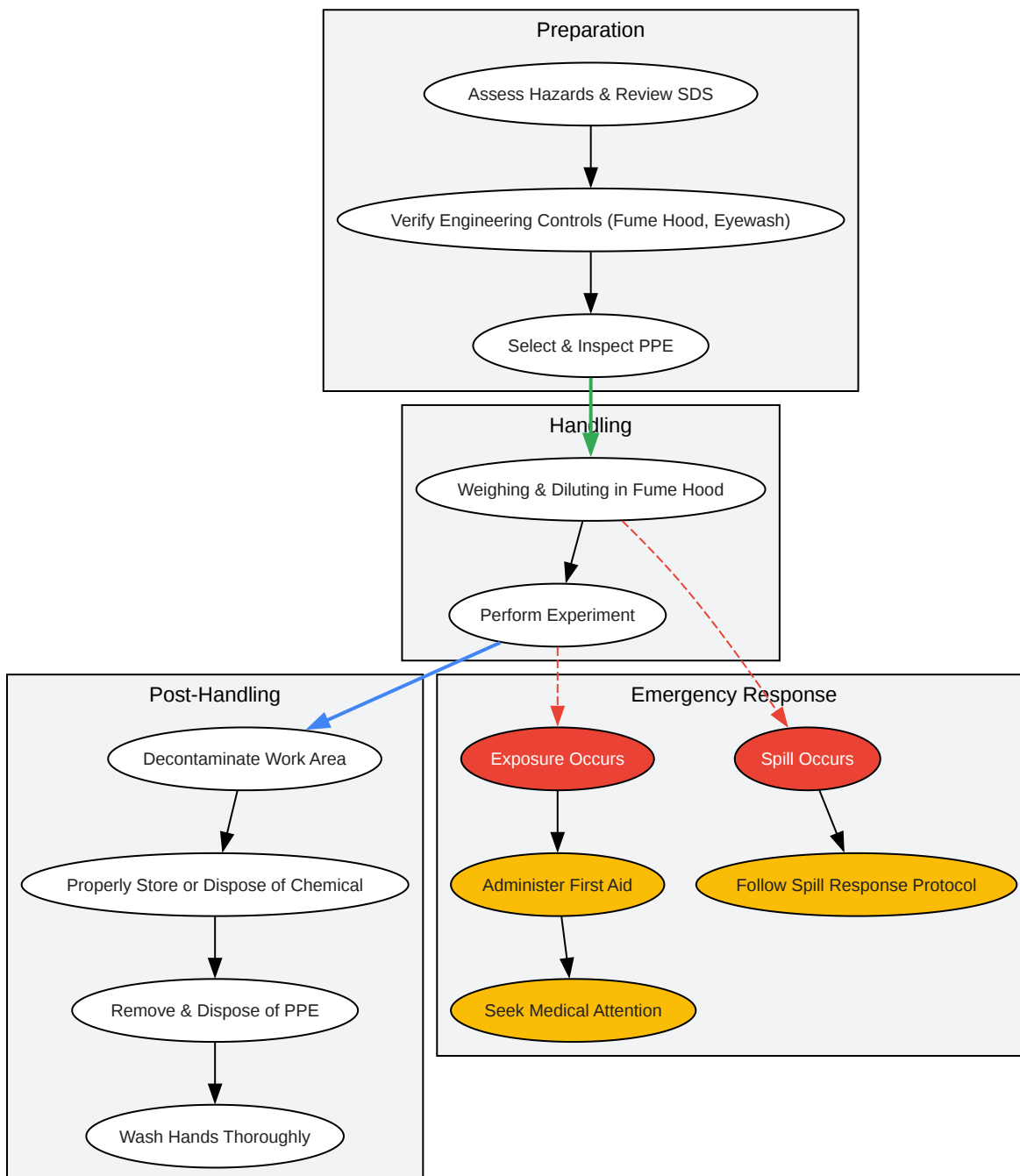
The following table summarizes key quantitative data for **2,3,5-Trichlorophenol**.

Property	Value	Source
Chemical Formula	C ₆ H ₃ Cl ₃ O	[7]
Molecular Weight	197.45 g/mol	[2] [3] [6]
Appearance	Long colorless needles or white chalky solid	[1] [3]
Melting Point	57-58 °C (135-136 °F)	[1] [3]
Boiling Point	248-253 °C (478-487 °F) at 760 mmHg	[1] [3] [7]
Solubility in Water	< 1 mg/mL at 16 °C (61 °F)	[1] [3]
Vapor Density	6.8 (air = 1)	[1] [7]
UN Number	2020	[1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2,3,5-Trichlorophenol**, from preparation to disposal.

Safe Handling Workflow for 2,3,5-Trichlorophenol



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